

laboratory safety guidelines for handling AMXT-1501 tetrahydrochloride

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Compound of Interest

Compound Name: AMXT-1501 tetrahydrochloride

Cat. No.: B8081543

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Application Notes and Protocols for AMXT-1501 Tetrahydrochloride

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed laboratory safety guidelines and experimental protocols for the handling and use of **AMXT-1501 tetrahydrochloride**, a potent and orally active polyamine transport inhibitor.

Introduction

AMXT-1501 is a novel investigational agent that selectively blocks the transport of polyamines into cells. Polyamines are essential for cell growth and proliferation, and their dysregulation is implicated in various cancers. AMXT-1501 is often used in combination with difluoromethylornithine (DFMO), an inhibitor of polyamine synthesis, to achieve a more comprehensive suppression of polyamine metabolism.^{[1][2][3]} This dual-targeting strategy has shown promise in preclinical models of neuroblastoma and other cancers.^{[4][5]}

Physicochemical and Safety Data

While **AMXT-1501 tetrahydrochloride** is not classified as a hazardous substance, it is imperative to handle it with the appropriate laboratory precautions.^[6]

Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₃₂ H ₇₂ Cl ₄ N ₆ O ₂	MedChemExpress
Molecular Weight	714.77 g/mol	MedChemExpress
CAS Number	2444815-84-1	MedChemExpress
Appearance	White to off-white solid	Inferred
Solubility	Soluble in water (60 mg/mL)	[7]
Melting Point	Not available	
Boiling Point	Not available	
Density	Not available	

Toxicological Data

No quantitative toxicological data such as LD50 or LC50 values are publicly available for **AMXT-1501 tetrahydrochloride**. The Safety Data Sheet (SDS) from MedChemExpress states that it is not a hazardous substance or mixture. However, the absence of data does not imply a lack of potential hazards, and the compound should be handled by trained personnel in a laboratory setting.

In Vitro Cytotoxicity of **AMXT-1501 tetrahydrochloride** in Neuroblastoma Cell Lines:

Cell Line	IC ₅₀ (μM)	Exposure Time (hours)	Source
SH-SY5Y	14.13	48	[8]
BE(2)-C	17.69	48	[8]
SMS-KCNR	17.72	48	[8]

Health and Safety Precautions

Hazard Identification

While not classified as hazardous, direct contact with the skin, eyes, or respiratory tract should be avoided. The primary health concern identified is the potential for severe cardiac toxicity when AMXT-1501 is used in combination with DFMO.^{[6][9]} A clinical trial involving this combination in children was paused due to this risk.^{[6][9]}

Personal Protective Equipment (PPE)

Standard laboratory PPE should be worn at all times when handling **AMXT-1501 tetrahydrochloride**.

- Eye Protection: Safety glasses or goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: Laboratory coat.

Engineering Controls

- Work in a well-ventilated area.
- For procedures that may generate dust or aerosols, use a chemical fume hood.

First Aid Measures

In case of exposure, follow these first-aid guidelines:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids. Seek medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water. Seek medical attention if irritation persists.
- Inhalation: Move to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

Storage and Stability

- Stock Solutions: Store at -20°C for up to one month or at -80°C for up to six months.[8]
- Solid Form: Store in a cool, dry, and well-ventilated area away from incompatible substances.

Spill and Waste Disposal

- Spills: In case of a spill, wear appropriate PPE. For small spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal. For large spills, evacuate the area and contact environmental health and safety personnel.
- Waste Disposal: Dispose of waste in accordance with local, state, and federal regulations. As a non-hazardous chemical, small quantities of liquid waste may be suitable for drain disposal with approval, while solid waste can be disposed of in regular laboratory trash, ensuring no liquid remains.[10]

Experimental Protocols

Preparation of Stock Solutions

Objective: To prepare a concentrated stock solution of **AMXT-1501 tetrahydrochloride** for in vitro and in vivo experiments.

Materials:

- **AMXT-1501 tetrahydrochloride** powder
- Sterile, deionized water or desired solvent
- Sterile, conical tubes
- Vortex mixer
- Sterile filter (0.22 µm)

Procedure:

- Aseptically weigh the desired amount of **AMXT-1501 tetrahydrochloride** powder in a sterile conical tube.

- Add the appropriate volume of sterile, deionized water to achieve the desired stock concentration (e.g., for a 10 mM stock solution, add the appropriate volume of water to the calculated mass of the compound).
- Vortex the solution until the powder is completely dissolved. Gentle warming may be applied if necessary.
- Sterile-filter the stock solution using a 0.22 μm filter into a new sterile tube.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Label the aliquots clearly with the compound name, concentration, date, and storage temperature.
- Store the aliquots at -20°C or -80°C .

In Vitro Cell Viability Assay

Objective: To determine the cytotoxic effects of **AMXT-1501 tetrahydrochloride** on cancer cell lines.

Materials:

- Cancer cell line of interest (e.g., SH-SY5Y, BE(2)-C)
- Complete cell culture medium
- **AMXT-1501 tetrahydrochloride** stock solution
- 96-well cell culture plates
- Cell viability reagent (e.g., MTT, PrestoBlue)
- Plate reader

Procedure:

- Seed cells in a 96-well plate at a predetermined density and allow them to adhere overnight.

- Prepare serial dilutions of **AMXT-1501 tetrahydrochloride** in complete cell culture medium from the stock solution.
- Remove the medium from the wells and replace it with the medium containing different concentrations of AMXT-1501. Include a vehicle control (medium with the same concentration of the solvent used for the stock solution).
- Incubate the plate for the desired time period (e.g., 48 hours).
- Add the cell viability reagent to each well according to the manufacturer's instructions.
- Incubate for the recommended time.
- Measure the absorbance or fluorescence using a plate reader at the appropriate wavelength.
- Calculate the cell viability as a percentage of the vehicle control and determine the IC₅₀ value.

In Vivo Administration Protocol (Mouse Model)

Objective: To evaluate the in vivo efficacy of **AMXT-1501 tetrahydrochloride** in a mouse tumor model.

Materials:

- **AMXT-1501 tetrahydrochloride**
- Sterile vehicle (e.g., saline, PBS)
- Tumor-bearing mice
- Syringes and needles for the desired route of administration (e.g., oral gavage, subcutaneous injection)

Procedure:

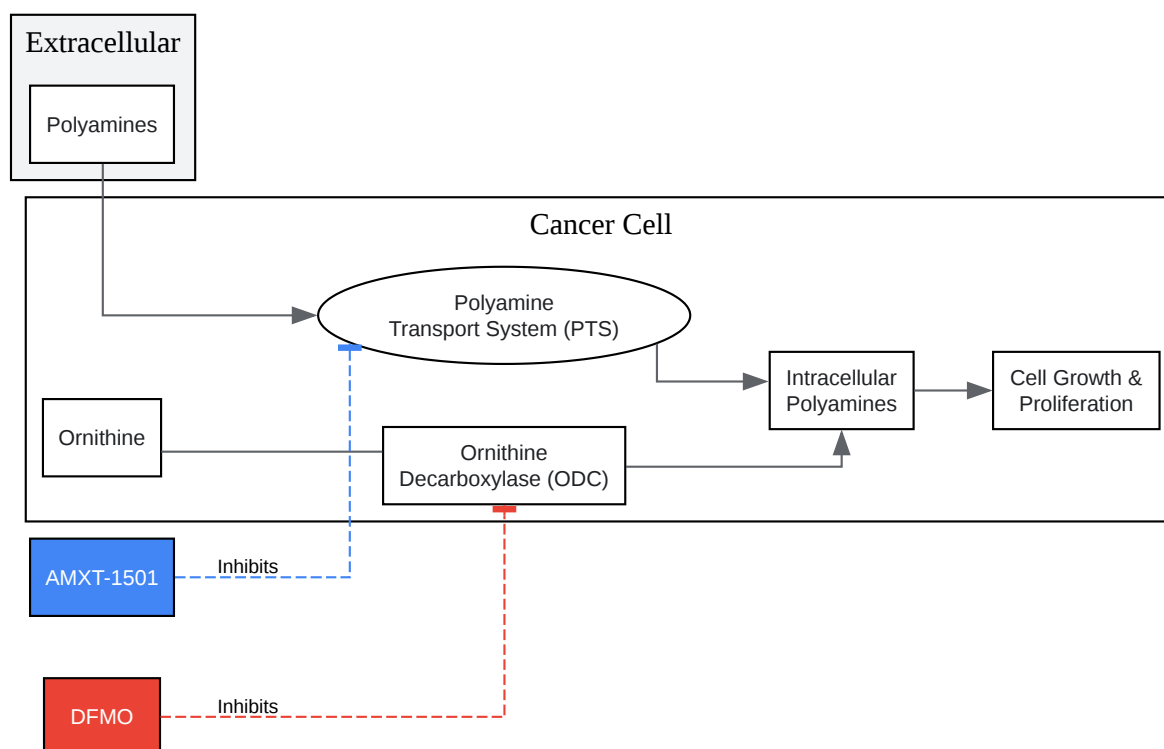
- Prepare the dosing solution of **AMXT-1501 tetrahydrochloride** in the sterile vehicle at the desired concentration. For example, a study in an experimental autoimmune

encephalomyelitis model used a subcutaneous injection of 3 mg/kg daily.[8] Clinical trials have explored oral administration.[2]

- Gently restrain the mouse and administer the calculated dose via the chosen route.
- Monitor the animals regularly for any signs of toxicity, tumor growth, and changes in body weight.
- Continue the treatment for the predetermined duration of the study.
- At the end of the study, euthanize the animals and collect tissues for further analysis.

Signaling Pathway and Experimental Workflow Diagrams

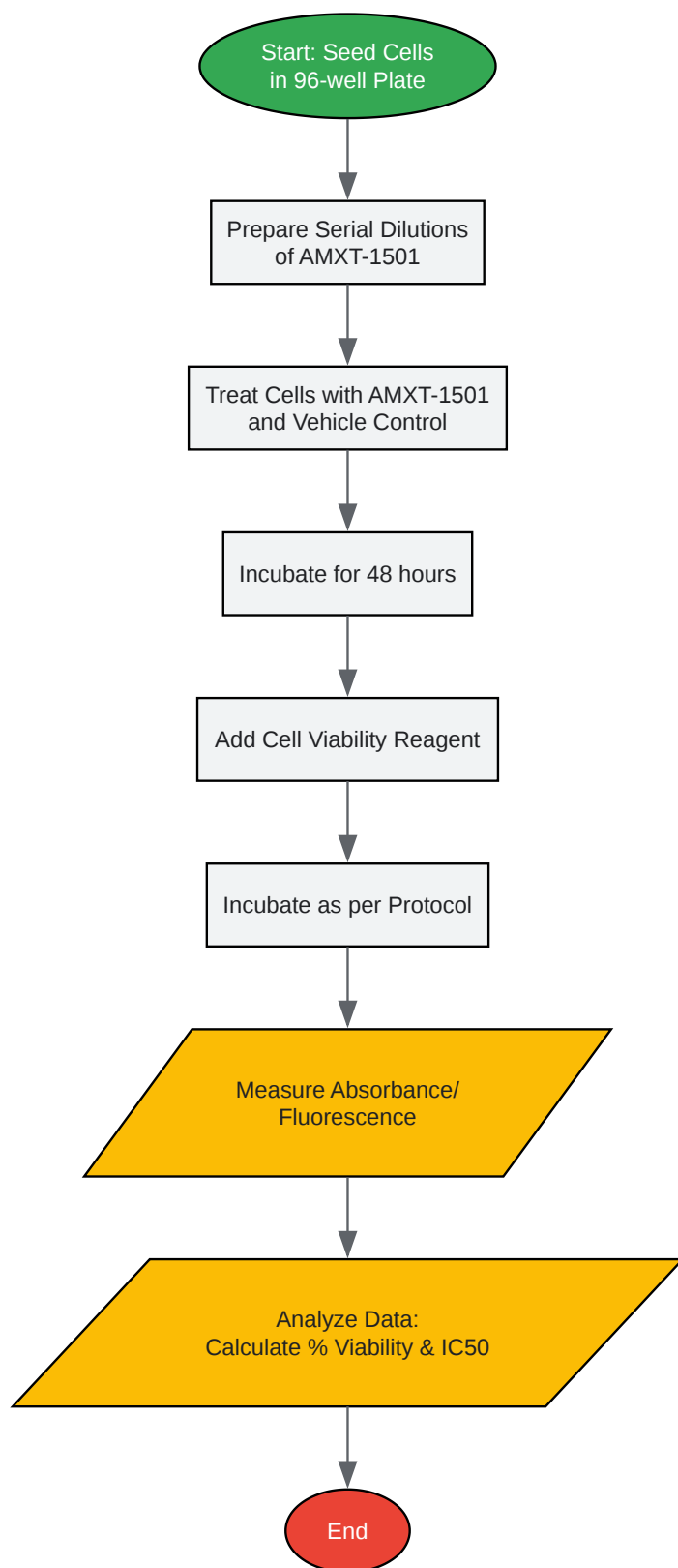
AMXT-1501 and DFMO Mechanism of Action



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Caption: Dual inhibition of polyamine synthesis by DFMO and transport by AMXT-1501.

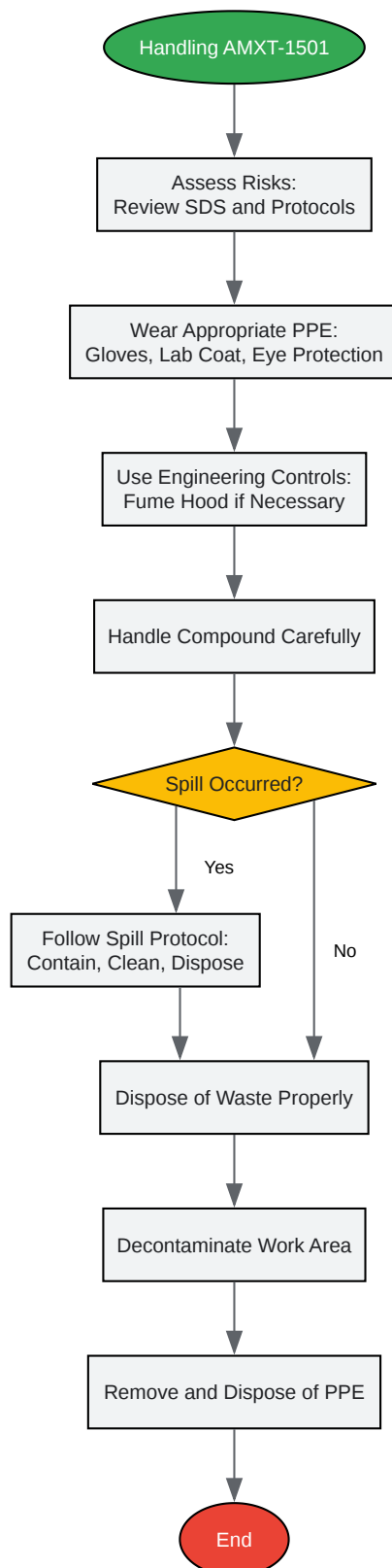
In Vitro Cell Viability Experimental Workflow



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Caption: Workflow for determining the in vitro cytotoxicity of AMXT-1501.

Laboratory Safety Protocol Flowchart



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Caption: A logical flow for safe laboratory handling of AMXT-1501.

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